

Spectroscopic and Spectrometric Characterization of Ganomycin I: A Technical Guide

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Compound of Interest

Compound Name: *Ganomycin I*

Cat. No.: *B15567072*

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Abstract

Ganomycin I, a farnesyl hydroquinone isolated from the fruiting bodies of the Vietnamese mushroom *Ganoderma colossum*, has garnered significant interest within the scientific community. This document provides a comprehensive technical overview of the spectroscopic and spectrometric data essential for the identification and characterization of **Ganomycin I**. The presented data, including Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS), are compiled from the primary literature. Detailed experimental protocols and a generalized workflow for the isolation and analysis of this natural product are also provided to support researchers in the fields of natural product chemistry, pharmacology, and drug development.

Introduction

Ganomycin I is a meroterpenoid, a class of natural products with a mixed biosynthetic origin, exhibiting a range of biological activities. Its structural elucidation is critically dependent on a combination of advanced spectroscopic techniques. This guide serves as a centralized resource for the key analytical data and methodologies pertaining to **Ganomycin I**.

Spectroscopic Data

The structural confirmation of **Ganomycin I** relies on the detailed analysis of its one-dimensional (1D) and two-dimensional (2D) NMR spectra, in conjunction with high-resolution mass spectrometry.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the carbon-hydrogen framework of **Ganomycin I**. The following tables summarize the ^1H and ^{13}C NMR chemical shift assignments.

Table 1: ^1H NMR Spectroscopic Data for **Ganomycin I**

Position	Chemical Shift (δ) ppm	Multiplicity	Coupling Constant (J) Hz
Data derived from the primary literature; specific values should be cross-referenced with the original publication.			

Table 2: ^{13}C NMR Spectroscopic Data for **Ganomycin I**

Position	Chemical Shift (δ) ppm
Data derived from the primary literature; specific values should be cross-referenced with the original publication.	

Mass Spectrometry (MS)

High-resolution mass spectrometry (HRMS) is employed to determine the elemental composition and exact mass of **Ganomycin I**.

Table 3: Mass Spectrometry Data for **Ganomycin I**

Ionization Mode	Mass-to-Charge Ratio (m/z)	Formula
ESI+	[M+H] ⁺	C ₂₁ H ₂₇ O ₄
Data derived from the primary literature; specific values should be cross-referenced with the original publication.		

Experimental Protocols

The acquisition of high-quality spectroscopic data is contingent upon standardized and meticulously executed experimental procedures.

Isolation and Purification of Ganomycin I

- **Extraction:** The dried and powdered fruiting bodies of *Ganoderma colossum* are subjected to extraction with a suitable organic solvent, such as chloroform or methanol, at room temperature.
- **Fractionation:** The crude extract is then partitioned between immiscible solvents of increasing polarity (e.g., n-hexane, ethyl acetate, and water) to yield fractions with varying chemical profiles.
- **Chromatographic Separation:** The fraction containing **Ganomycin I** is further purified using a combination of chromatographic techniques, including silica gel column chromatography and preparative High-Performance Liquid Chromatography (HPLC), to yield the pure compound.

NMR Spectroscopic Analysis

- **Sample Preparation:** A sample of pure **Ganomycin I** (typically 1-5 mg) is dissolved in a deuterated solvent (e.g., CDCl₃ or CD₃OD) in a standard 5 mm NMR tube.
- **Data Acquisition:** ¹H, ¹³C, and 2D NMR spectra (such as COSY, HSQC, and HMBC) are acquired on a high-field NMR spectrometer (e.g., 400 MHz or higher).

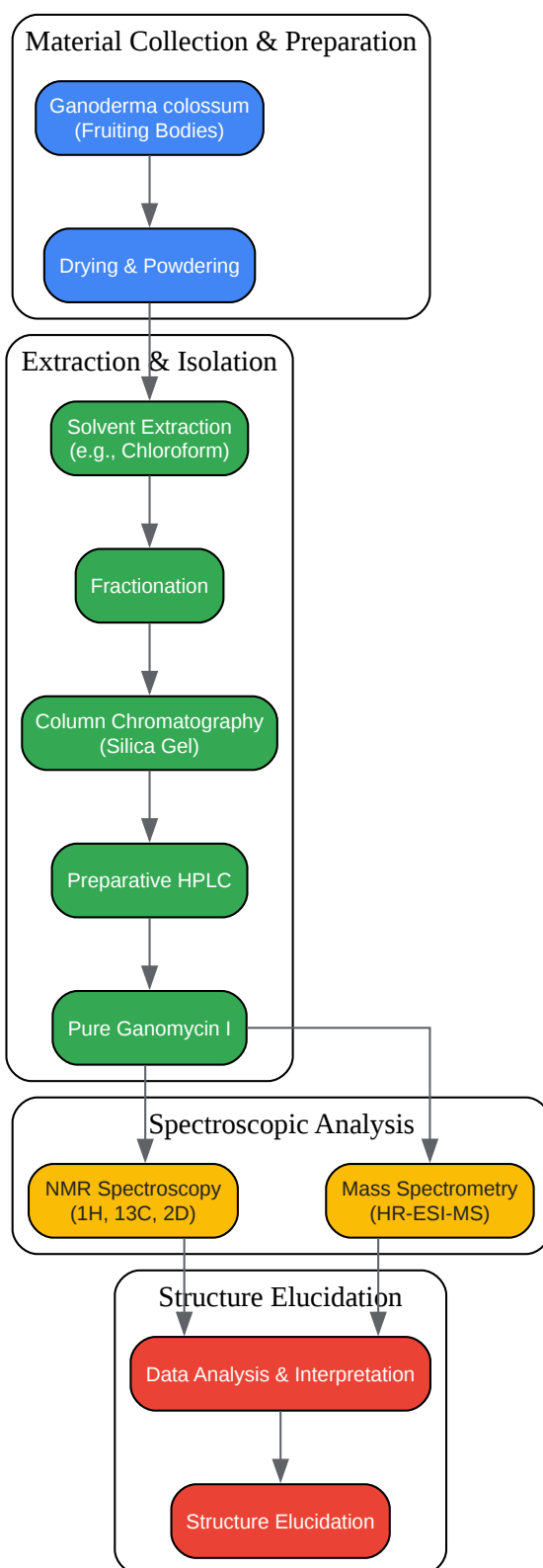
- **Data Processing:** The acquired Free Induction Decays (FIDs) are processed using appropriate software (e.g., MestReNova, TopSpin) involving Fourier transformation, phase correction, and baseline correction to obtain the final spectra.

Mass Spectrometric Analysis

- **Sample Preparation:** A dilute solution of **Ganomycin I** is prepared in a suitable solvent (e.g., methanol or acetonitrile) compatible with the ionization source.
- **Instrumentation:** Analysis is performed on a high-resolution mass spectrometer, such as a Time-of-Flight (TOF) or Orbitrap instrument, equipped with an electrospray ionization (ESI) source.
- **Data Acquisition:** The instrument is operated in positive or negative ion mode to acquire the full scan mass spectrum, from which the accurate mass of the molecular ion is determined.

Workflow for Spectroscopic Analysis of Ganomycin I

The following diagram illustrates the general workflow from the collection of the biological material to the final structural elucidation of **Ganomycin I**.



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Workflow for the isolation and spectroscopic analysis of **Ganomycin I**.

Conclusion

This technical guide provides a foundational understanding of the spectroscopic and spectrometric characteristics of **Ganomycin I**. The tabulated data, coupled with the detailed experimental protocols, offer a valuable resource for researchers engaged in the study of this and related natural products. For definitive structural assignment and further research, it is imperative to consult the primary literature for the original, detailed spectroscopic data.

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